

Application Notes and Protocols for Mast Cell Degranulating Peptide HR-2

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Compound of Interest		
Compound Name:	Mast Cell Degranulating Peptide	
	HR-2	
Cat. No.:	B612611	Get Quote

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the use of **Mast Cell Degranulating Peptide HR-2** (HR-2) in research applications. HR-2 is a 14-amino acid peptide isolated from the venom of the giant hornet, Vespa orientalis. It is a potent secretagogue for mast cells, inducing the release of histamine and other inflammatory mediators.

Product Information

Property	Value	Source
Molecular Weight	~1523.0 g/mol	[1][2][3][4]
Molecular Formula	C77H135N17O14	[1][4]
Amino Acid Sequence	H-Phe-Leu-Pro-Leu-Ile-Leu- Gly-Lys-Leu-Val-Lys-Gly-Leu- Leu-NH2	[4]
Solubility	Soluble in water	[5]
Storage	Store lyophilized peptide at -20°C. Reconstituted solutions can be stored in aliquots at -20°C or -80°C to avoid repeated freeze-thaw cycles.	



Calculating Molar Concentration

To prepare a stock solution of HR-2, follow these steps:

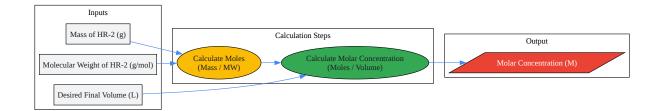
- Determine the mass of the peptide: Weigh the lyophilized HR-2 accurately.
- Calculate the number of moles: Use the following formula: Moles = Mass (g) / Molecular
 Weight (g/mol)
- Determine the desired volume of solvent: Decide on the final volume of your stock solution (e.g., 1 mL).
- Calculate the molar concentration: Use the following formula: Molarity (M) = Moles / Volume
 (L)

Example Calculation for a 1 mM Stock Solution:

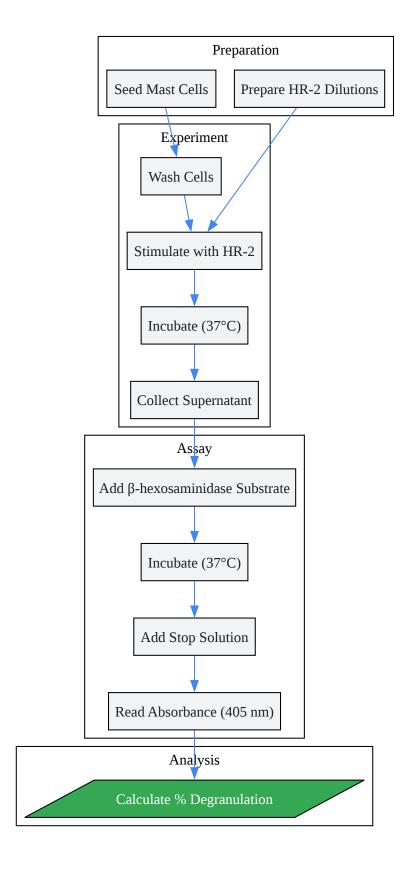
- Mass of HR-2: 1 mg = 0.001 g
- Molecular Weight of HR-2: ~1523.0 g/mol
- Moles of HR-2: $0.001 \text{ g} / 1523.0 \text{ g/mol} = 6.56 \times 10^{-7} \text{ mol}$
- Desired Volume: 1 mL = 0.001 L
- To make a 1 mM (1 x 10⁻³ M) stock solution, you would need to dissolve 1 mg of HR-2 in:
 *Volume (L) = Moles / Molarity = 6.56 x 10⁻⁷ mol / 1 x 10⁻³ mol/L = 6.56 x 10⁻⁴ L = 0.656 mL
 = 656 μL of a suitable solvent (e.g., sterile, nuclease-free water or a buffer appropriate for your assay).

Experimental Workflow for Molar Concentration Calculation

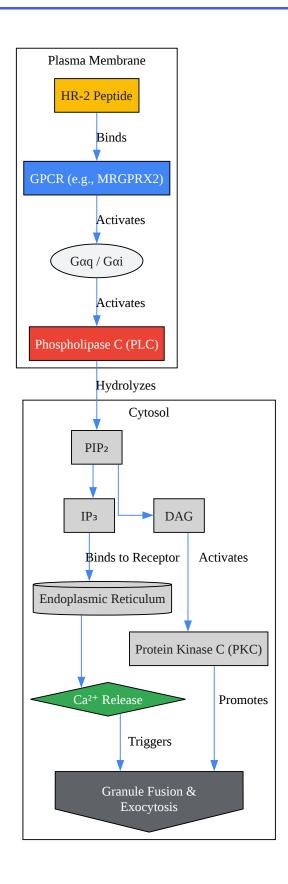












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